

# Protocol for nitrosation of dimethyl-indoles to indazole-3-carbaldehydes

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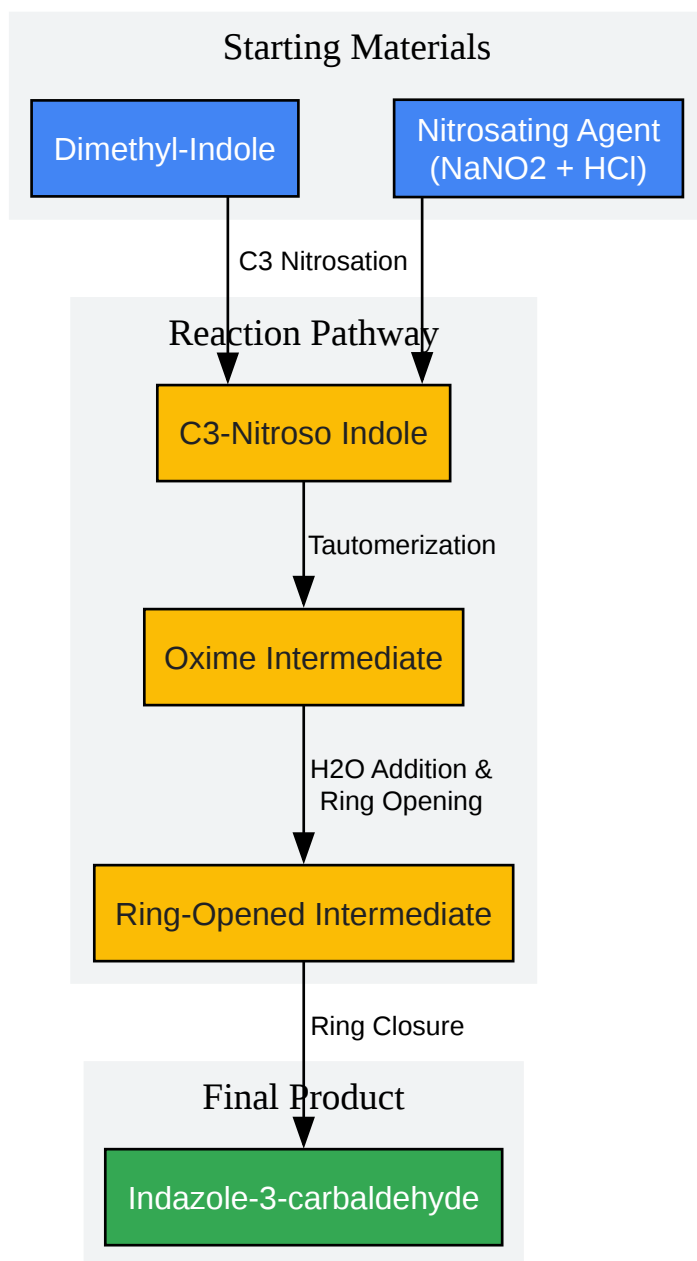
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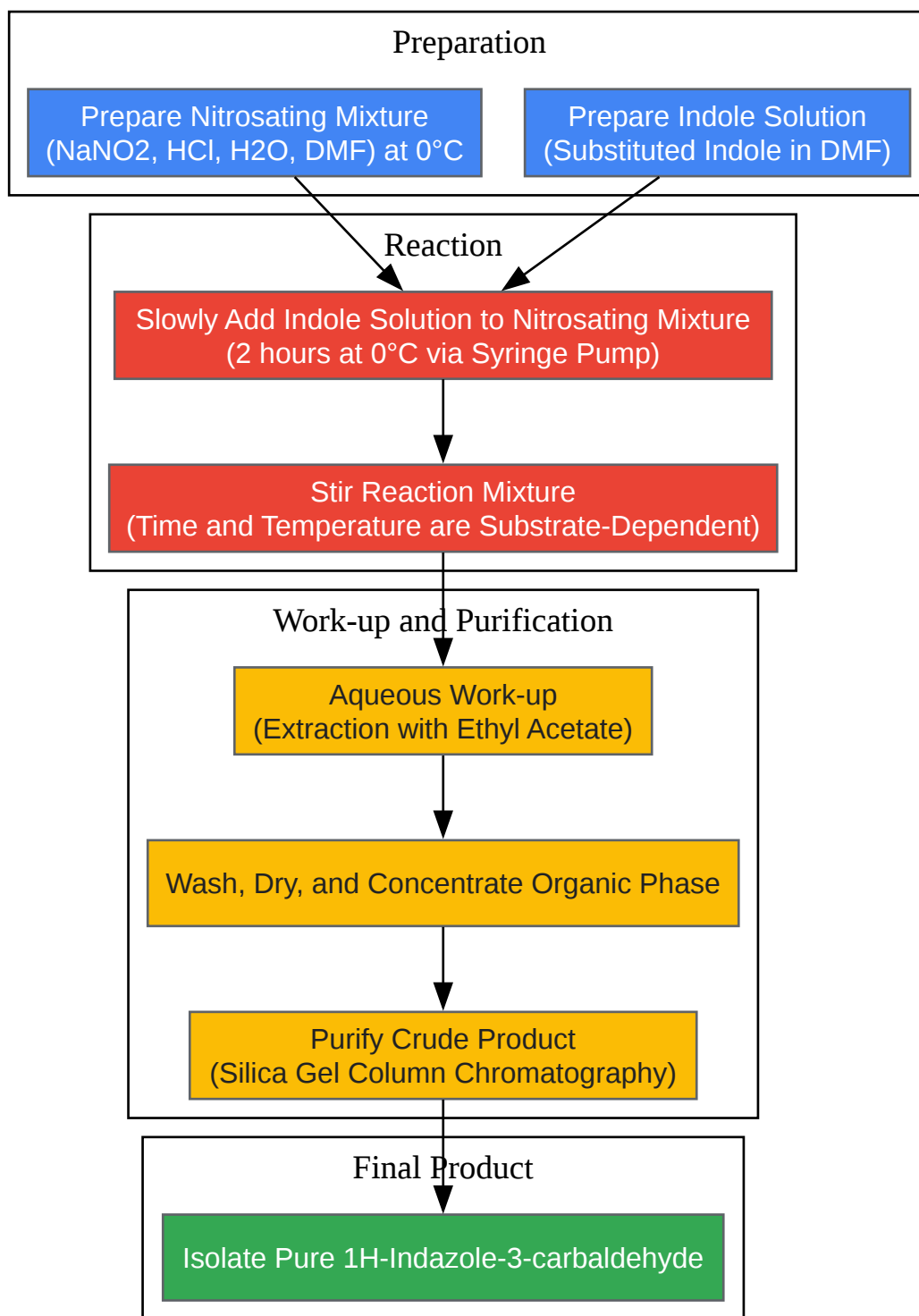
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## Reaction Principle and Mechanism

The conversion of an indole to a 1H-indazole-3-carboxaldehyde via nitrosation is a multi-step process. The reaction is initiated by the electrophilic attack of a nitrosating agent (formed in situ from sodium nitrite and acid) at the electron-rich C3 position of the indole ring. This leads to a C3-nitroso indole, which tautomerizes to an oxime intermediate. The oxime then facilitates the addition of a water molecule at the C2 position, triggering the cleavage of the C2-C3 bond and opening the pyrrole ring. The process concludes with a ring-closure step, forming the stable pyrazole ring of the indazole system and yielding the final 1H-indazole-3-carboxaldehyde product.<sup>[1]</sup>





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